

A Comparative Analysis of Cedramber from Various Suppliers for Research Applications

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Compound of Interest

Compound Name: Cedramber

Cat. No.: B1593874

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For researchers, scientists, and drug development professionals, the purity, consistency, and olfactory profile of aromatic compounds are paramount. This guide provides a comprehensive performance benchmark of **Cedramber**, a popular woody and amber-scented synthetic ingredient, from three hypothetical leading suppliers: Supplier A (Innovate Scent), Supplier B (PureAroma Analytics), and Supplier C (BulkChem Solutions). The following data and protocols are presented to aid in the selection of the most suitable **Cedramber** for research and development purposes.

Cedramber, chemically known as Cedryl Methyl Ether, is valued in fragrance and sensory research for its rich, dry, and warm ambergris-like character with cedarwood undertones.^{[1][2][3]} Its performance as a fixative and its complex scent profile make it a subject of interest in studies related to olfactory receptor activation and fragrance formulation science.^{[2][4]}

Comparative Performance Data

The performance of **Cedramber** from the three suppliers was evaluated based on chemical purity, isomeric distribution, and sensory panel assessments. The results are summarized below.

Table 1: Chemical Purity and Isomeric Distribution by GC-MS

Supplier	Purity (%)	Key Isomer 1 (%)	Key Isomer 2 (%)	Trace Impurities (%)
Supplier A (Innovate Scent)	99.2	85.3	13.9	0.8
Supplier B (PureAroma Analytics)	99.8	86.1	13.7	0.2
Supplier C (BulkChem Solutions)	97.5	82.0	15.5	2.5

Data are hypothetical and for illustrative purposes.

Table 2: Organoleptic and Olfactory Performance

Supplier	Olfactory Profile	Intensity (1-10)	Longevity on Skin (hours)	Fixative Effect (%)
Supplier A (Innovate Scent)	Rich amber, prominent cedarwood, slight smoky note	8	> 48	15
Supplier B (PureAroma Analytics)	Clean ambergris, smooth cedarwood, minimal ancillary notes	9	> 48	18
Supplier C (BulkChem Solutions)	Harsh opening, less defined amber, noticeable camphoraceous note	7	~ 36	12

Data are hypothetical and for illustrative purposes.

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol outlines the method used to determine the purity and isomeric distribution of **Cedramber**.

- Instrumentation: A standard gas chromatograph coupled with a mass spectrometer is utilized.^{[5][6][7]}
- Sample Preparation: A 1% solution of **Cedramber** in ethanol is prepared.^[7]
- GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm) is used.
 - Injector Temperature: 250°C.
 - Oven Program: The temperature is initially held at 60°C for 2 minutes, then ramped up to 280°C at a rate of 10°C/minute, and held for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/minute.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-400.
 - Data Analysis: Peak areas are integrated to determine the percentage of each component. Identification is confirmed by comparing mass spectra with a reference library.^[5]

Organoleptic and Olfactory Evaluation

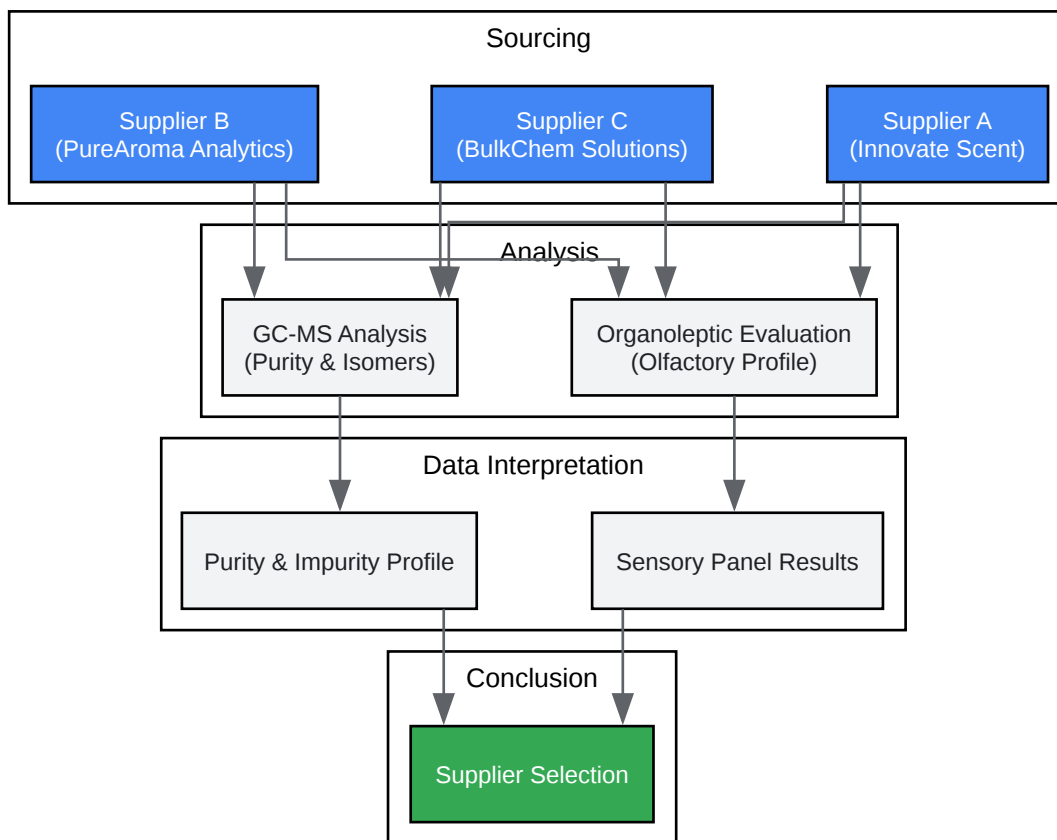
This protocol describes the sensory analysis of **Cedramber**.

- Panel: A panel of five trained sensory experts is used.
- Sample Preparation: Samples are diluted to 10% in odorless ethanol and applied to fragrance testing strips.
- Evaluation Procedure:
 - Olfactory Profile: Panelists describe the odor characteristics at different time points (initial, 1 hour, 6 hours, 24 hours).
 - Intensity: The perceived odor intensity is rated on a scale of 1 (very weak) to 10 (very strong).
 - Longevity: The duration for which the characteristic scent is detectable on the skin is recorded.[8]
 - Fixative Effect: The **Cedramber** sample is blended with a volatile citrus top note (e.g., Limonene) at a 1:4 ratio. The longevity of the citrus note is compared to a control sample without **Cedramber**. The percentage increase in longevity is reported as the fixative effect.

Visualizing the Science

To better understand the experimental process and the biological context of olfaction, the following diagrams are provided.

Experimental Workflow for Cedramber Benchmarking

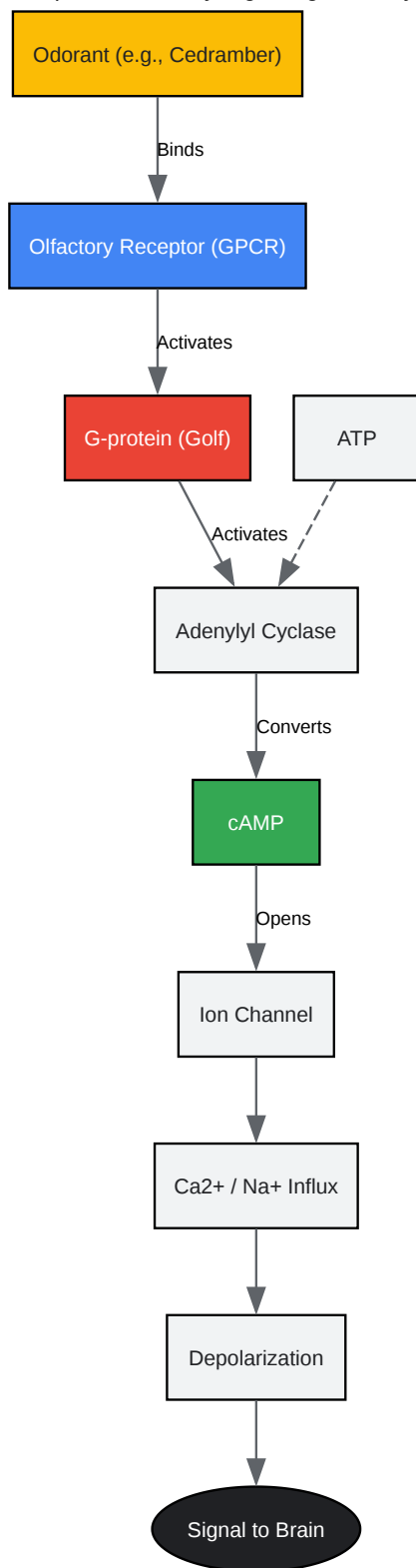


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A flowchart of the benchmarking process.

The interaction of an odorant molecule like **Cedramber** with an olfactory receptor initiates a complex signaling cascade. This process is fundamental to the sense of smell and is a key area of research in sensory neuroscience.

Simplified Olfactory Signaling Pathway



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Key steps in olfactory signal transduction.

Conclusion

Based on the presented data, **Cedramber** from Supplier B (PureAroma Analytics) exhibits the highest purity and the most desirable olfactory profile, making it the recommended choice for applications requiring high fidelity and consistency. Supplier A (Innovate Scent) offers a viable alternative with good performance characteristics. The product from Supplier C (BulkChem Solutions), while more economical, may be better suited for applications where minor impurities and slight variations in scent profile are not critical.

This guide highlights the importance of rigorous, multi-faceted analysis in the selection of chemical reagents for research. It is recommended that researchers perform their own in-house validation to ensure the chosen supplier meets the specific requirements of their experimental design.

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References

- 1. fraterworks.com [fraterworks.com]
- 2. Cedramber (CAS 67874-81-1) – Synthetic Woody-Amber Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 3. olfactorian.com [olfactorian.com]
- 4. elchemy.com [elchemy.com]
- 5. gcms.cz [gcms.cz]
- 6. 2024.sci-hub.ru [2024.sci-hub.ru]
- 7. home.cc.umanitoba.ca [home.cc.umanitoba.ca]
- 8. shimadzu.com [shimadzu.com]
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